

Personal protective equipment for handling Hesperetin dihydrochalcone

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Compound of Interest

Compound Name: *Hesperetin dihydrochalcone*

Cat. No.: *B191844*

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Essential Safety and Handling Guide for Hesperetin Dihydrochalcone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Hesperetin dihydrochalcone** in a laboratory setting. Our aim is to be your preferred resource for laboratory safety and chemical handling, fostering trust by delivering value beyond the product itself.

Hazard Identification and Safety Summary

Hesperetin dihydrochalcone is classified under the Globally Harmonized System (GHS) with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[[1](#)]
- Causes skin irritation (Skin irritation - Category 2)[[1](#)]
- Causes serious eye irritation (Serious eye irritation - Category 2)[[1](#)]

A comprehensive summary of its physical and chemical properties is provided below.

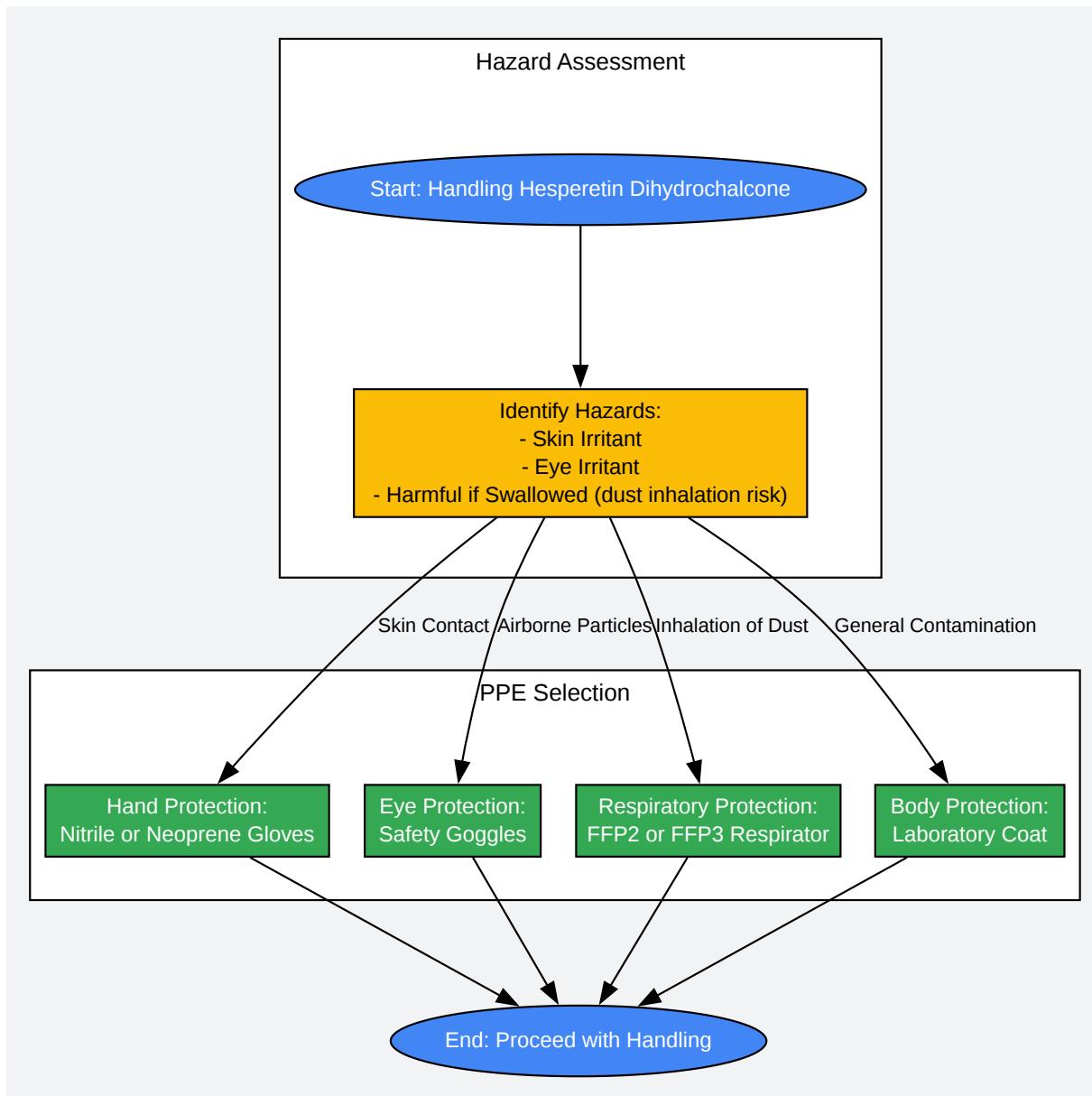
Property	Value	Source
Molecular Formula	$C_{16}H_{16}O_6$	[1][2]
Molecular Weight	304.29 g/mol	[1][2]
Appearance	Slightly grey solid	[1][3]
Boiling Point	553.1 °C at 760 mmHg (estimated)	[2][3]
Flash Point	207.0 °C (estimated)	[3]
Solubility in Water	63.05 mg/L at 25 °C (estimated)	[3]
Solubility in Ethanol	Soluble	[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hesperetin dihydrochalcone** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene gloves. Ensure gloves are inspected before use.	Protects against skin irritation.
Eye Protection	Safety goggles	ANSI Z87.1 certified, providing a complete seal around the eyes.	Protects against serious eye irritation from dust particles.
Respiratory Protection	Respirator	FFP2 or FFP3 rated dust mask.	Prevents inhalation of irritating dust particles.
Body Protection	Laboratory coat	Standard, fully-buttoned laboratory coat.	Protects skin and personal clothing from contamination.

PPE Selection Workflow



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Figure 1: Decision workflow for selecting appropriate PPE.

Experimental Protocols: Safe Handling Procedures

Adherence to the following step-by-step protocols is crucial for the safe handling of **Hesperetin dihydrochalcone**.

Weighing the Compound

- Preparation: Ensure the chemical fume hood is certified and functioning correctly. Decontaminate the work surface before starting.
- Tare the Container: Place a clean, empty container with a lid on the analytical balance and tare it.
- Transfer Powder: Move the tared container to the chemical fume hood. Carefully transfer the desired amount of **Hesperetin dihydrochalcone** powder into the container.
- Seal and Weigh: Securely close the container lid.
- Final Weighing: Return the sealed container to the analytical balance to obtain the final weight.
- Cleanup: Decontaminate the spatula and work surface within the fume hood. Dispose of any contaminated materials as outlined in the disposal plan.

Dissolving the Compound

- Solvent Preparation: In the chemical fume hood, measure the required volume of the appropriate solvent (e.g., ethanol).
- Dissolution: Slowly add the solvent to the container with the pre-weighed **Hesperetin dihydrochalcone**.
- Mixing: Gently swirl or stir the mixture until the compound is fully dissolved. If necessary, use a sonicator within the fume hood.
- Storage: If the solution is not for immediate use, seal the container, label it clearly with the compound name, concentration, solvent, and date, and store it in a designated, cool, and dry location.

Safe Handling Workflow Diagram

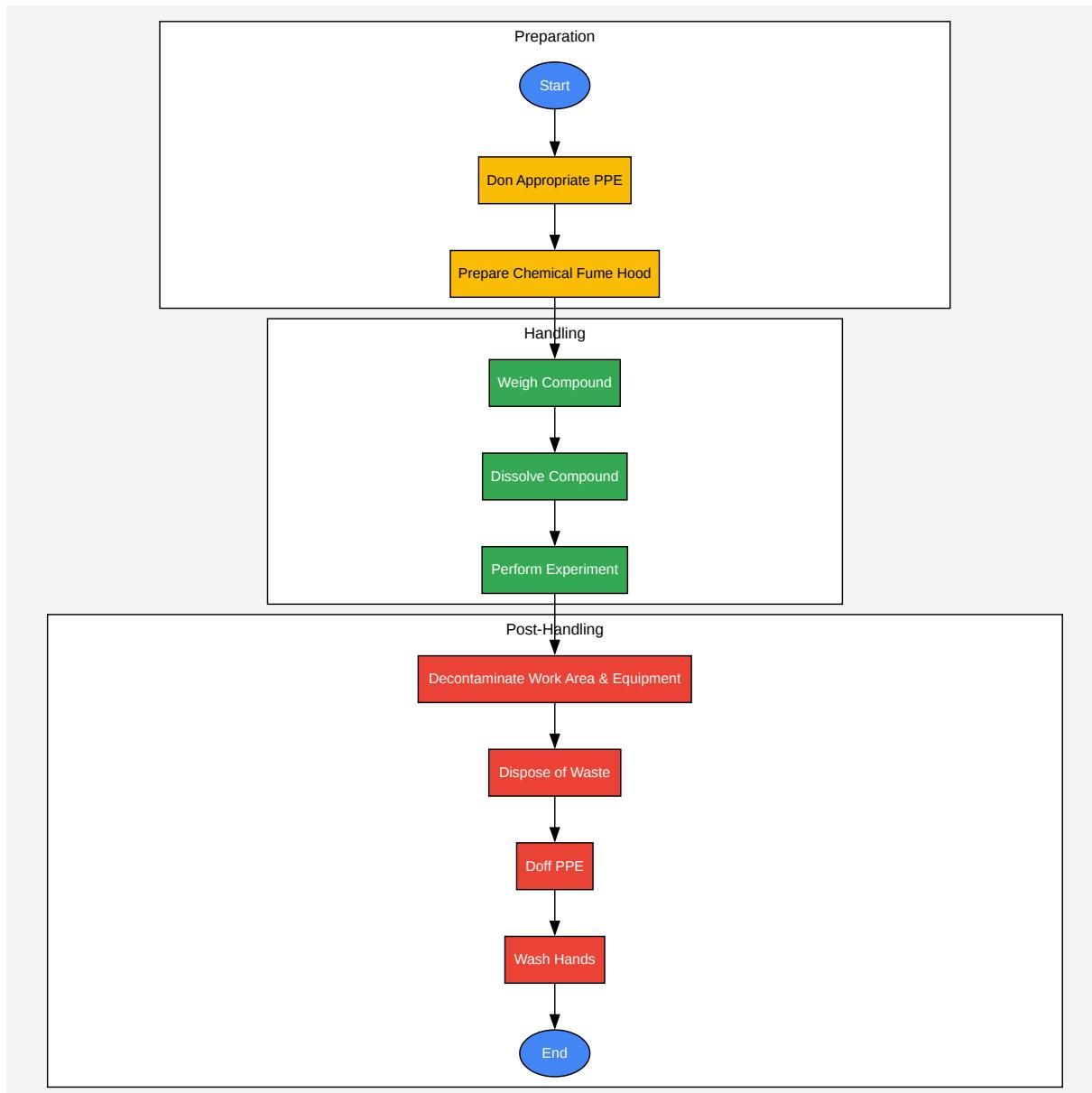
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Figure 2: Step-by-step workflow for safely handling **Hesperetin dihydrochalcone**.

Emergency Procedures

Immediate and appropriate action during an emergency is critical.

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

Spill Response

- Evacuate: Immediately alert others in the vicinity and evacuate the area if necessary.
- Secure the Area: Restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Assess the Spill: Determine the extent of the spill and if it can be safely managed internally. For large spills, contact the designated emergency response team.
- Cleanup:
 - Wear appropriate PPE (respirator, goggles, gloves, lab coat).
 - Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Carefully sweep the absorbed material into a designated chemical waste container. Avoid creating dust.
 - Decontaminate the spill area with a suitable cleaning agent and wipe dry.
- Disposal: Label the waste container and dispose of it according to the disposal plan.

Spill Response Logical Relationship Diagram



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Figure 3: Logical steps for responding to a chemical spill.

Disposal Plan

Proper disposal of **Hesperetin dihydrochalcone** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect unused **Hesperetin dihydrochalcone** powder and any contaminated disposable materials (e.g., weigh boats, gloves, absorbent pads) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Solutions of **Hesperetin dihydrochalcone** should be collected in a designated, labeled container for non-halogenated organic solvent waste.
- Disposal Method: All waste must be disposed of through the institution's official hazardous waste management program. Do not dispose of **Hesperetin dihydrochalcone** down the drain or in regular trash. Follow all local, state, and federal regulations for chemical waste disposal.

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